

Advanced Synthesis and Characterization of 3-Hydroxyimino Ropinirole

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Compound of Interest

Compound Name: 3-Hydroxyimino Ropinirole

Cat. No.: B1153371

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A Technical Guide to Ropinirole EP Impurity H Executive Summary & Strategic Importance

In the development of dopaminergic agonists like Ropinirole, the identification and synthesis of impurities are critical for meeting ICH Q3A/B regulatory thresholds. **3-Hydroxyimino Ropinirole** (also designated as Ropinirole EP Impurity H) represents a specific oxidation/nitrosation product of the oxindole core.

Unlike simple degradation products, the 3-hydroxyimino derivative possesses a structural alert (the oxime moiety) and serves as a vital reference standard for HPLC assay development. This guide details the mechanistic pathway for its synthesis, moving beyond basic "recipes" to explore the electronic causality of the reaction and providing a self-validating experimental protocol.

Retrosynthetic Analysis & Mechanistic Logic

To synthesize **3-Hydroxyimino Ropinirole**, one must exploit the inherent nucleophilicity of the C3 position on the oxindole ring. Ropinirole is a 1,3-dihydro-2H-indol-2-one.^{[1][2][3][4][5]} The

methylene group at position 3 is flanked by an aromatic ring and a carbonyl group, making these protons significantly acidic (

in DMSO, but accessible in acidic/basic media).

The Pathway: Electrophilic Nitrosation

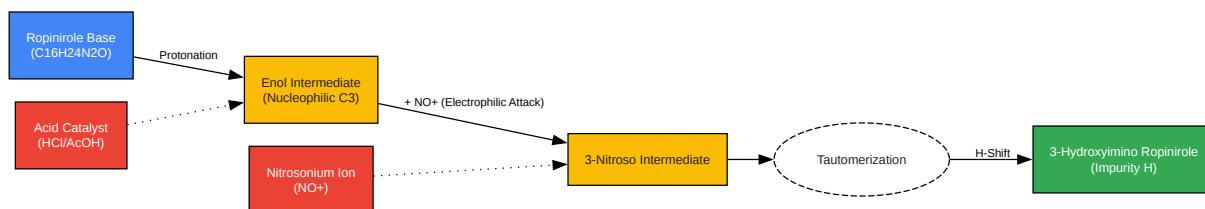
The most direct and atom-economical route involves C-nitrosation using sodium nitrite in an acidic medium. This pathway mimics the degradation mechanism that may occur in drug formulations exposed to nitrites.

Mechanism:

- **Enolization:** Acid-catalyzed tautomerization of the C2-carbonyl creates a nucleophilic enol at C3.
- **Nitrosonium Formation:** Sodium nitrite reacts with HCl to generate the nitrosonium ion () or nitrous acid anhydride (), which acts as the electrophile.
- **Electrophilic Attack:** The enol attacks the electrophilic nitrogen of the nitroso species.
- **Tautomerization:** The resulting 3-nitroso intermediate rapidly tautomerizes to the more stable 3-hydroxyimino (oxime) form.

Pathway Visualization

The following diagram illustrates the electronic flow from the Ropinirole base to the target impurity.



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Figure 1: Mechanistic pathway for the C-nitrosation of Ropinirole to form the 3-Hydroxyimino derivative.

Experimental Protocol: Synthesis of Ropinirole EP Impurity H

This protocol is designed for autonomy and self-validation. It uses standard laboratory equipment but emphasizes critical process parameters (CPPs) that prevent side reactions (such as N-oxide formation or dealkylation of the side chain).

Reagents & Materials

Reagent	Role	Equivalence	Critical Attribute
Ropinirole HCl	Starting Material	1.0 eq	Purity >99%
Sodium Nitrite ()	Reagent	1.2 eq	Freshly prepared aq. solution
Glacial Acetic Acid	Solvent/Catalyst	10 Vol	Anhydrous
Hydrochloric Acid (Conc.)	Catalyst	Catalytic	Trace amount to initiate
Ethyl Acetate	Extraction	N/A	HPLC Grade

Step-by-Step Workflow

Phase 1: Reaction Initiation

- **Dissolution:** Charge Ropinirole HCl (e.g., 5.0 g) into a round-bottom flask equipped with a magnetic stirrer and a thermometer. Add Glacial Acetic Acid (50 mL). Stir until a clear solution is obtained.
 - **Expert Insight:** Acetic acid is chosen over water/HCl alone to solubilize the organic base while providing a buffered acidic environment that minimizes radical formation.
- **Temperature Control:** Cool the solution to 0–5°C using an ice-salt bath.
 - **Why?** Nitrosation is exothermic. Higher temperatures (>10°C) favor the formation of "gums" and N-nitroso side products on the dipropyl amine chain.

Phase 2: Electrophilic Addition

- **Reagent Addition:** Dropwise, add a solution of Sodium Nitrite (1.2 eq dissolved in minimal water) over 30 minutes.
- **Observation:** The solution will transition from colorless/pale yellow to a deep orange/red color. This color change is the first self-validating checkpoint, indicating the formation of the conjugated oxime system.
- **Maintenance:** Stir at 0–5°C for 2 hours. Monitor by TLC (Mobile Phase: DCM:MeOH 95:5) or HPLC.^{[1][3][4][6][7]} The starting material spot () should disappear, replaced by a lower spot (more polar oxime).

Phase 3: Quenching & Isolation

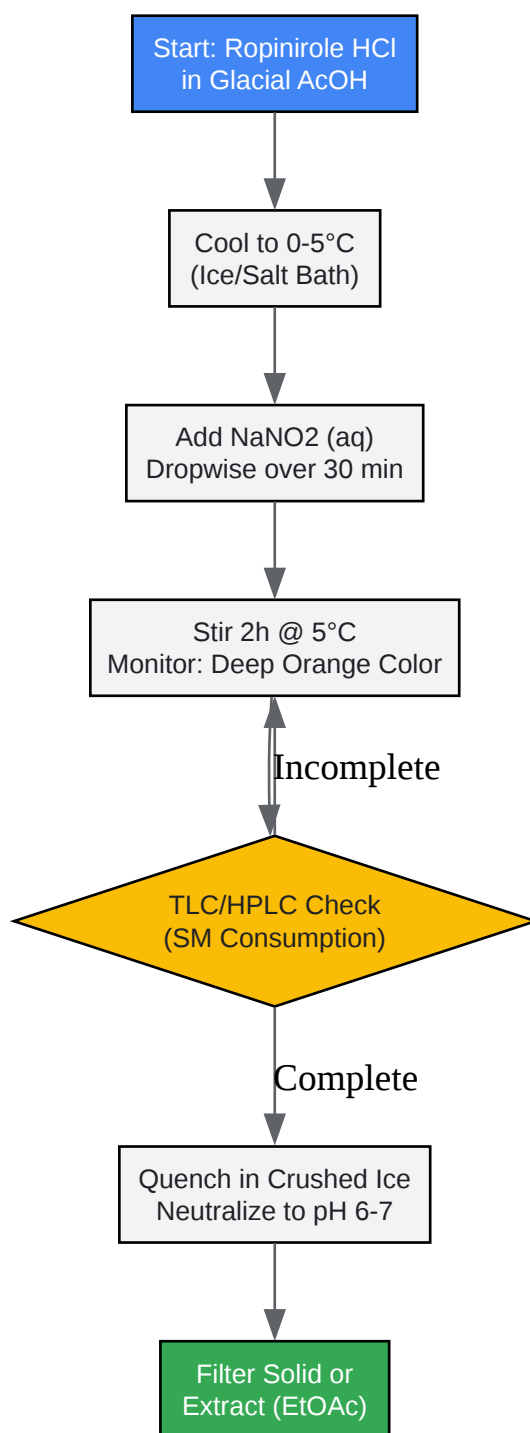
- **Quench:** Pour the reaction mixture into crushed ice (200 g) with vigorous stirring.
- **Precipitation:** The product often precipitates as a yellow/orange solid upon dilution. If no precipitate forms, neutralize carefully with saturated to pH 6–7.

- Caution: Do not over-basify ($> \text{pH } 9$), or the oxime may hydrolyze or dissolve as a salt.
- Extraction (if oil forms): Extract with Ethyl Acetate (mL). Wash combined organics with brine, dry over , and concentrate in vacuo.

Phase 4: Purification

- Recrystallization: Recrystallize the crude solid from Ethanol/Water (9:1).
 - Target: Yellow crystalline solid.
 - Yield Expectation: 65–75%.[\[5\]](#)

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for the synthesis of Impurity H.

Analytical Characterization & Validation

To ensure the synthesized compound is indeed (Z)-4-(2-(Dipropylamino)ethyl)-3-(hydroxyimino)indolin-2-one, the following spectral data must be verified.

High-Performance Liquid Chromatography (HPLC)[1][2][3][4][6]

- Column: C18 (e.g., Inertsil ODS-3V, 250 x 4.6 mm, 5 μ m).
- Mobile Phase: Phosphate Buffer (pH 7.0) : Acetonitrile (Gradient).
- Retention Time (RT): The 3-hydroxyimino derivative (Impurity H) typically elutes earlier than Ropinirole due to the polarity of the oxime group, or later depending on pH modification. In standard reverse-phase, expect RRT

0.8–0.9 or distinct separation from the main peak [1].

Mass Spectrometry (LC-MS)

- Ropinirole MW: 260.37 g/mol .
- Target MW (Impurity H): 289.37 g/mol .[7]
- ESI (+): Look for
peak at m/z 290.
- Diagnostic: A mass shift of +29 amu (addition of N-O minus 2H? No, replacement of
with
, net +29) confirms the structure.

Nuclear Magnetic Resonance (-NMR)

- Solvent: DMSO-
.
- Key Feature 1 (Disappearance): The singlet/multiplet for the

at position 3 of the oxindole ring (present in Ropinirole around

3.5 ppm) will disappear.

- Key Feature 2 (Appearance): A broad singlet downfield (10.0–12.0 ppm) corresponding to the Oxime -OH.
- Key Feature 3 (Amide): The lactam NH usually appears around 10.5–11.0 ppm.

Summary of Validation Criteria

Test	Acceptance Criteria
Appearance	Yellow to Orange crystalline powder
Mass Spec	m/z 290
¹ H-NMR	Absence of C3-methylene protons; Presence of Oxime OH
Purity (HPLC)	> 95% (Area normalization)

References

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